

Sulfapyrazine chemical structure and properties

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Compound of Interest

Compound Name: Sulfapyrazine

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Sulfapyrazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sulfapyrazine, a sulfonamide antibacterial agent, holds a significant place in the landscape of medicinal chemistry. This technical guide provides an in-depth exploration of its core chemical and physical properties, alongside detailed experimental protocols for their determination. The document further elucidates its mechanism of action, synthesis, and analytical methodologies, offering a comprehensive resource for researchers and professionals in drug development. All quantitative data is presented in structured tables for clarity, and key processes are visualized using Graphviz diagrams to facilitate understanding of complex relationships.

Chemical Structure and Identification

Sulfapyrazine, systematically named 4-amino-N-pyrazin-2-ylbenzenesulfonamide, is a synthetic organic compound belonging to the sulfonamide class of drugs.^[1] Its structure is characterized by a pyrazine ring linked to a sulfonamide group, which in turn is attached to an aniline moiety.

Chemical Structure:

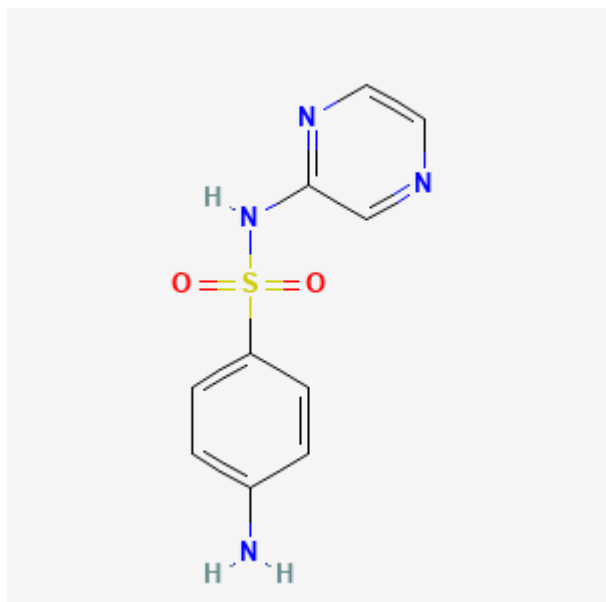


Figure 1: 2D Chemical Structure of **Sulfapyrazine**.

Table 1: Chemical Identification of **Sulfapyrazine**[\[1\]](#)

Identifier	Value
IUPAC Name	4-amino-N-pyrazin-2-ylbenzenesulfonamide
CAS Number	116-44-9
Molecular Formula	C ₁₀ H ₁₀ N ₄ O ₂ S
PubChem CID	8309
SMILES	<chem>C1=CC(=CC=C1N)S(=O)(=O)NC2=NC=CN=C2</chem>
InChI	InChI=1S/C10H10N4O2S/c11-8-1-3-9(4-2-8)17(15,16)14-10-7-12-5-6-13-10/h1-7H,11H2,(H,13,14)

Physicochemical Properties

The physicochemical properties of **sulfapyrazine** are critical for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as for its formulation and analytical characterization.

Table 2: Physicochemical Properties of **Sulfapyrazine**^[1]

Property	Value
Molecular Weight	250.28 g/mol
Melting Point	Not available
Boiling Point	Not available
Solubility	Not available
pKa (Dissociation Constant)	Experimental data available
LogP (Octanol-Water Partition Coefficient)	Not available

Experimental Protocols

Detailed experimental protocols are essential for the accurate and reproducible determination of the physicochemical properties of **sulfapyrazine**. While specific experimental data for **sulfapyrazine** is not readily available in the searched literature, the following are general methodologies commonly employed for sulfonamides.

Determination of Melting Point

Methodology: The melting point of a solid crystalline substance like **sulfapyrazine** can be determined using a capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of **sulfapyrazine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate, and the temperature at which the substance first begins to melt and the temperature at which it is completely molten are recorded as the melting range.

Determination of Aqueous Solubility

Methodology: The shake-flask method is a standard protocol for determining the equilibrium solubility of a compound in water.

- Apparatus: Conical flasks, orbital shaker, analytical balance, filtration apparatus, UV-Vis spectrophotometer or HPLC.
- Procedure:
 - An excess amount of **sulfapyrazine** is added to a known volume of distilled water in a conical flask.
 - The flask is sealed and agitated in an orbital shaker at a constant temperature until equilibrium is reached (typically 24-48 hours).
 - The suspension is filtered to remove undissolved solid.
 - The concentration of **sulfapyrazine** in the clear filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Determination of Dissociation Constant (pKa)

Methodology: The pKa of **sulfapyrazine**, which has both acidic (sulfonamide) and basic (amino) groups, can be determined by potentiometric titration or UV-Vis spectrophotometry.

- Potentiometric Titration:
 - Apparatus: pH meter, burette, beaker, magnetic stirrer.
 - Procedure: A solution of **sulfapyrazine** of known concentration is titrated with a standard solution of a strong acid or base. The pH of the solution is measured after each addition of the titrant. The pKa is determined from the half-equivalence point of the titration curve.
- UV-Vis Spectrophotometry:

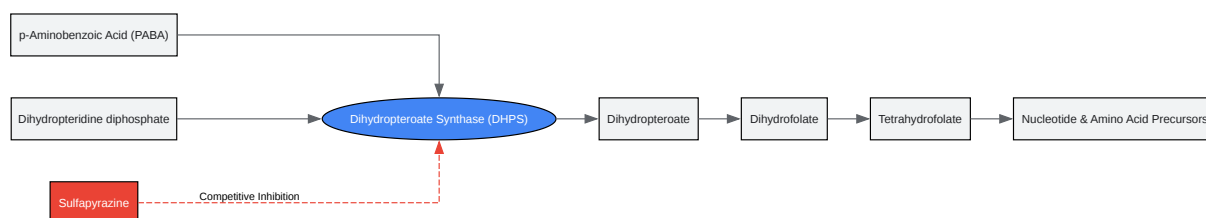
- Procedure: The UV-Vis absorption spectrum of **sulfapyrazine** is recorded in a series of buffer solutions with different pH values. The changes in absorbance at a specific wavelength are used to calculate the pKa.

Mechanism of Action

As a sulfonamide antibiotic, the primary mechanism of action of **sulfapyrazine** is the inhibition of dihydropteroate synthase (DHPS), a key enzyme in the bacterial folic acid synthesis pathway.

Folic Acid Synthesis Inhibition Pathway

Bacteria synthesize folic acid from para-aminobenzoic acid (PABA). Folic acid is essential for the synthesis of nucleotides and certain amino acids, which are vital for bacterial growth and replication. **Sulfapyrazine**, being structurally similar to PABA, acts as a competitive inhibitor of DHPS.

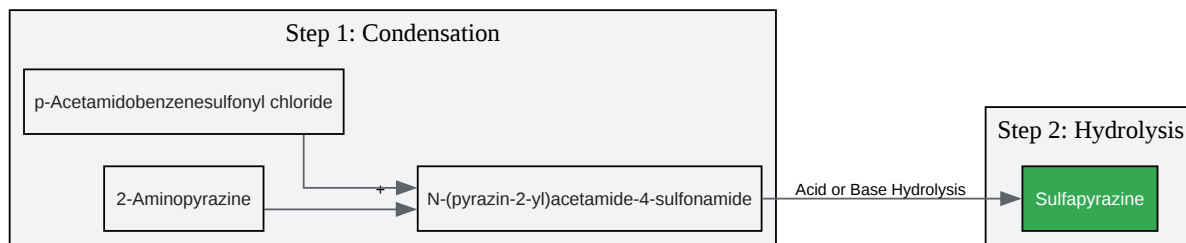


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Diagram 1: Competitive inhibition of dihydropteroate synthase by **sulfapyrazine**.

Synthesis of Sulfapyrazine

The synthesis of **sulfapyrazine** typically involves the reaction of 2-aminopyrazine with p-acetamidobenzenesulfonyl chloride, followed by the hydrolysis of the acetamido group.



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Diagram 2: General synthesis pathway of **sulfapyrazine**.

Analytical Methods

A variety of analytical techniques can be employed for the identification, quantification, and quality control of **sulfapyrazine**.

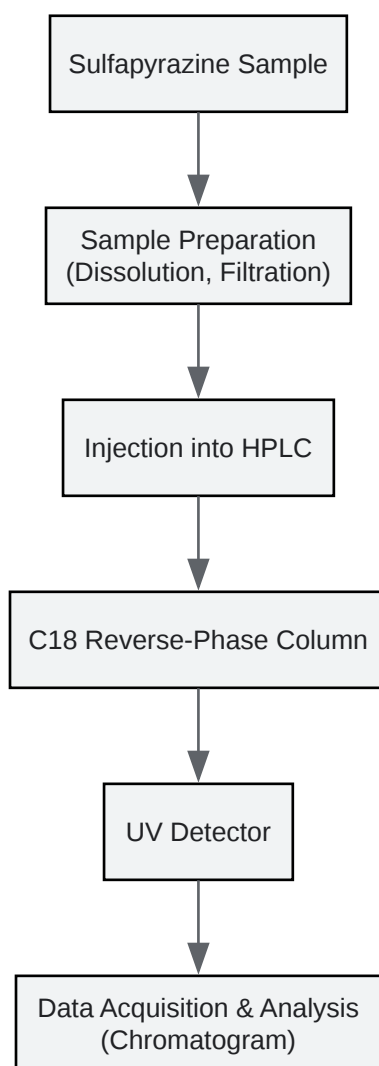
Table 3: Analytical Methods for **Sulfapyrazine**

Technique	Application
High-Performance Liquid Chromatography (HPLC)	Quantification in pharmaceutical formulations and biological fluids.
UV-Vis Spectrophotometry	Quantitative analysis based on its chromophore.
Mass Spectrometry (MS)	Structural confirmation and quantification, often coupled with HPLC (LC-MS).
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation and confirmation.
Infrared (IR) Spectroscopy	Identification of functional groups.

High-Performance Liquid Chromatography (HPLC)

A typical HPLC method for the analysis of sulfonamides would involve:

- Column: C18 reverse-phase column.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol), run in either isocratic or gradient mode.
- Detection: UV detection at a wavelength corresponding to the maximum absorbance of **sulfapyrazine**.



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References

- 1. Sulfapyrazine | C₁₀H₁₀N₄O₂S | CID 8309 - PubChem [pubchem.ncbi.nlm.nih.gov]
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